

# Solubility of Diallyl 2,2'-oxydiethyl dicarbonate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Diallyl 2,2'-oxydiethyl dicarbonate

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This technical guide provides a comprehensive overview of the solubility characteristics of **Diallyl 2,2'-oxydiethyl dicarbonate**, a key monomer commercially known as CR-39®. Given the limited availability of precise quantitative solubility data in public literature, this document summarizes known qualitative and semi-quantitative information and offers a detailed experimental protocol for determining solubility in a laboratory setting. Furthermore, this guide presents solubility data for structurally similar diallyl esters to provide comparative insights.

## Introduction to Diallyl 2,2'-oxydiethyl dicarbonate

**Diallyl 2,2'-oxydiethyl dicarbonate**, also known as diethylene glycol bis(allyl carbonate), is the monomer used in the production of the thermoset polymer poly(allyl diglycol carbonate) (PADC), commercially recognized as CR-39®.<sup>[1]</sup> This polymer is widely utilized in the manufacturing of ophthalmic lenses due to its excellent optical clarity, low density, and high impact resistance compared to glass.<sup>[1][2]</sup> The solubility of the monomer is a critical parameter in polymerization processes, formulation of coatings, and in cleaning and maintenance procedures. While the polymerized form, CR-39®, is known for its resistance to most solvents and chemicals, the solubility of the liquid monomer is of significant interest to researchers and professionals in the field.<sup>[1]</sup>

## Solubility Data

Precise quantitative solubility data for **Diallyl 2,2'-oxydiethyl dicarbonate** in a wide range of organic solvents is not extensively documented in publicly accessible literature. However, based on available information and the solubility of analogous compounds, a general solubility profile can be established.

Table 1: Solubility of **Diallyl 2,2'-oxydiethyl dicarbonate** and Structurally Similar Compounds

Solvent	Diallyl 2,2'-oxydiethyl dicarbonate	Diallyl Phthalate	Diallyl Maleate
Water	2.36 g/L at 20°C[3]	Insoluble[4]	Slightly soluble[5]
Ethanol	Soluble (inferred)	Soluble[6][7]	Soluble[5]
Methanol	Soluble (inferred)	Soluble (inferred from alcohol solubility)	Soluble
Acetone	Soluble (inferred)	Soluble[6][7]	Soluble[5]
Toluene	Soluble (inferred)	Soluble[6]	Soluble (inferred from general organic solvent solubility)
Benzene	Soluble (inferred)	Soluble[6]	Soluble (inferred from general organic solvent solubility)
Diethyl Ether	Soluble (inferred)	Soluble[8]	Soluble[5]
Ethyl Acetate	Soluble (inferred)	Soluble[6]	Soluble (inferred from general organic solvent solubility)
Dimethyl Sulfoxide (DMSO)	Soluble (inferred)	Soluble[6]	Soluble (inferred from general organic solvent solubility)
Glycols	Partially Soluble (inferred)	Partially soluble[4]	Data not available
Gasoline	Partially Soluble (inferred)	Partially soluble[4]	Data not available
Mineral Oil	Partially Soluble (inferred)	Partially soluble[4]	Data not available
Glycerol	Partially Soluble (inferred)	Partially soluble[4]	Data not available

Note: "Soluble (inferred)" indicates that while specific quantitative data for **Diallyl 2,2'-oxydiethyl dicarbonate** is unavailable, its structural similarity to diallyl phthalate and diallyl maleate, which are soluble in these solvents, suggests that it is also likely to be soluble.

## Experimental Protocol for Determining Quantitative Solubility

The following protocol outlines a standard method for determining the quantitative solubility of a liquid compound, such as **Diallyl 2,2'-oxydiethyl dicarbonate**, in an organic solvent at a specified temperature. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Materials and Equipment:

- **Diallyl 2,2'-oxydiethyl dicarbonate** (solute)
- Organic solvent of interest
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Thermostatically controlled shaker or water bath
- Calibrated volumetric flasks and pipettes
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent and solute)
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Centrifuge (optional)

Procedure:

- Preparation of a Saturated Solution: a. Add an excess amount of **Diallyl 2,2'-oxydiethyl dicarbonate** to a known volume of the organic solvent in a glass vial. The excess solute

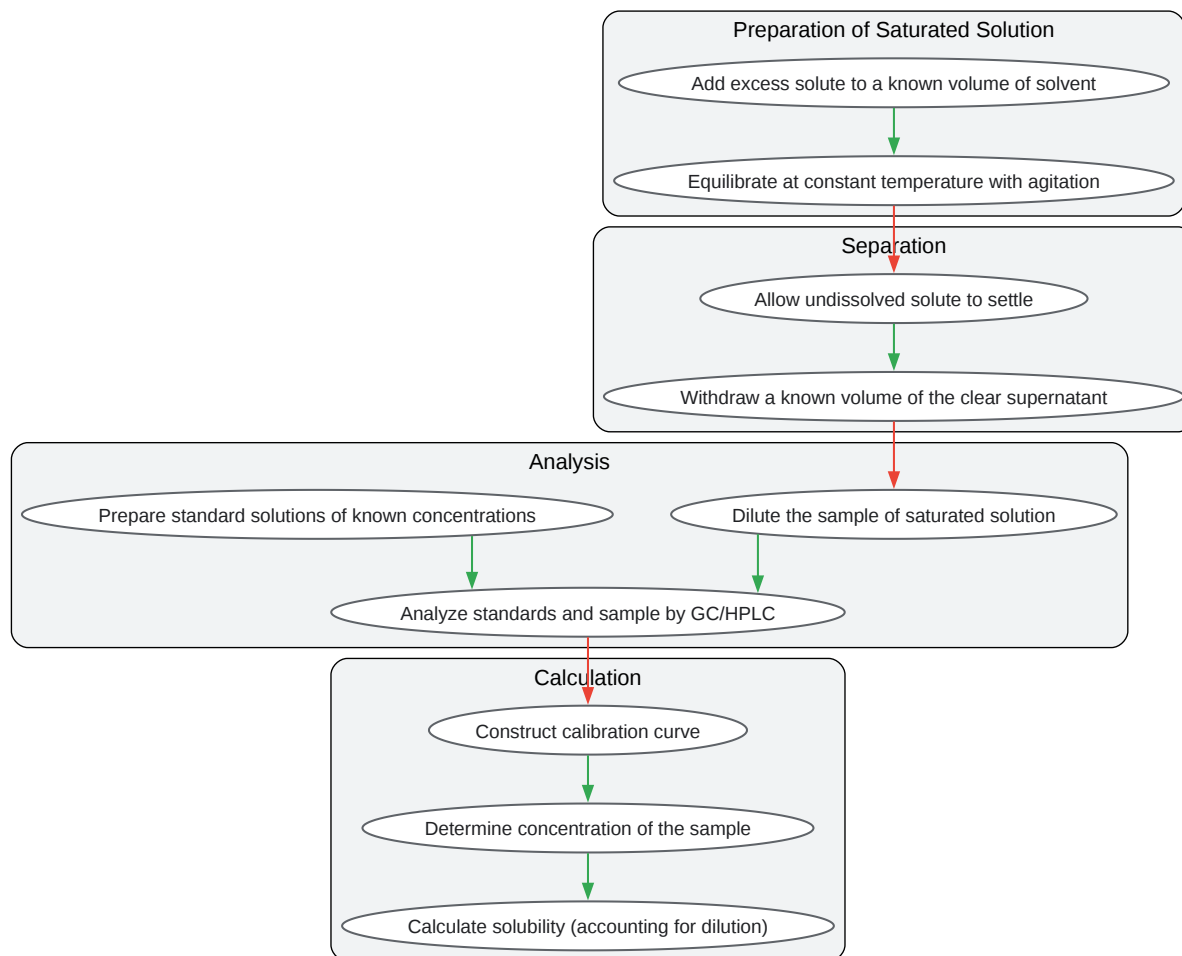
should be clearly visible as a separate phase. b. Tightly cap the vial to prevent solvent evaporation. c. Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). d. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.

- Separation of the Saturated Solution: a. After the equilibration period, allow the vial to stand undisturbed in the temperature-controlled environment for at least 12 hours to allow the undissolved solute to settle. b. If undissolved solute remains suspended, centrifuge the vial at a moderate speed to facilitate separation. c. Carefully withdraw a known volume of the clear, supernatant (saturated solution) using a pipette. To avoid disturbing the undissolved solute, it is advisable to use a syringe fitted with a chemically resistant filter.
- Analysis of the Saturated Solution: a. Accurately dilute the collected aliquot of the saturated solution with a known volume of the same organic solvent in a volumetric flask. b. Prepare a series of standard solutions of **Diallyl 2,2'-oxydiethyl dicarbonate** in the same solvent with known concentrations. c. Analyze the standard solutions and the diluted sample solution using a pre-calibrated GC or HPLC method. d. Construct a calibration curve by plotting the instrument response (e.g., peak area) against the concentration of the standard solutions. e. Determine the concentration of **Diallyl 2,2'-oxydiethyl dicarbonate** in the diluted sample solution from the calibration curve.
- Calculation of Solubility: a. Calculate the concentration of the original saturated solution by accounting for the dilution factor. b. Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Diallyl 2,2'-oxydiethyl dicarbonate**.

## Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the quantitative solubility of a liquid in an organic solvent.

## Conclusion

While specific quantitative solubility data for **Diallyl 2,2'-oxydiethyl dicarbonate** in organic solvents remains limited in public literature, a qualitative understanding of its solubility can be inferred from its chemical structure and the properties of analogous compounds. For applications requiring precise solubility values, the experimental protocol provided in this guide offers a robust methodology for their determination. This information is crucial for optimizing polymerization processes, ensuring product quality, and developing new applications for this versatile monomer. Researchers are encouraged to contribute to the body of knowledge by publishing quantitative solubility data for this important industrial chemical.

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